

Application Notes and Protocols for Fosetyl-Al Soil Drench Techniques

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Compound of Interest

Compound Name: Fosetyl

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Introduction

Fosetyl-Al is a systemic fungicide renowned for its unique mode of action in managing diseases caused by Oomycetes, such as *Phytophthora* and *Pythium* spp.[1][2] Chemically known as aluminum tris(O-ethyl phosphonate), it is readily absorbed by plant roots and translocated throughout the plant via both xylem and phloem, providing comprehensive protection to all plant parts, including new growth.[2]

The efficacy of **Fosetyl-Al** is attributed to a dual mechanism: it directly inhibits fungal growth and sporulation, and it stimulates the plant's innate defense systems.[3] This indirect mode of action involves the induction of host defense responses, such as the production of phytoalexins, phenolic compounds, and pathogenesis-related (PR) proteins, which enhance the plant's ability to resist infection.[4][5] This document provides detailed application notes and experimental protocols for the use of **Fosetyl-Al** as a soil drench for research purposes.

Data Presentation: Quantitative Application Rates

The following tables summarize recommended and experimentally-used soil drench application rates of **Fosetyl-Al** for various crops and research settings.

Table 1: Commercial and General Application Rates for Soil Drench

Crop/Setting	Target Pathogen	Formulation	Application Rate	Application Volume & Notes
Ornamentals (non-edible)	Phytophthora spp.	80 WP / 80 WDG	90 g/100 L water (10 g/m ²)	For a 150 mm container, apply 200 mL of solution. Repeat at 6-week intervals. [4]
Pineapples	Phytophthora cinnamomi, P. nicotianae var. parasitica	80 WP / 80 WDG	4.6 kg/ha	Apply as a drench along the plant row immediately after planting. [4]
Avocado (diseased trees)	Phytophthora cinnamomi	80 WP / 80 WDG	90 g/100 L water	Apply approximately 10 L of solution per tree. This is for trees with inadequate leaf area for foliar sprays. [4]
Tomato Seedlings	Damping-off complex	80 WP	2.5 - 3.0 g/L	Provided good control of damping-off in tomato seedlings. [6]

Table 2: Experimental Soil Drench Application Rates from Research Studies

Crop	Target Pathogen	Formulation	Application Rate	Experimental Details & Efficacy
Peach Trees	Phytophthora cactorum, P. citrophthora	Aliette WP	2 g/tree in 500 mL water	Drench application inhibited both pathogens for 40 days; inhibition was reduced after 60 days.[7]
Persea indica Seedlings	Phytophthora cinnamomi	Fosetyl-Al	1.5 g a.i./L	Applied as a 25 mL soil drench per pot, repeated after 7 days. Provided equivalent control to foliar sprays.[8]
Citrus (4-year-old trees)	Phytophthora nicotianae var. parasitica	Not specified	Not specified as soil drench in this study; compared with metalaxyl soil drench.	Fosetyl-Al was applied as a trunk injection in this particular study, which was then compared to metalaxyl soil drenching.[9]

Experimental Protocols

Protocol 1: Preparation of Fosetyl-Al 80 WDG/WP Stock and Working Solutions

This protocol details the preparation of a stock solution and subsequent working solutions from a commercial 80% water-dispersible granule (WDG) or wettable powder (WP) formulation.

Materials:

- **Fosetyl**-Al 80 WDG or 80 WP formulation
- Deionized or distilled water
- Magnetic stirrer and stir bar
- Weighing balance
- Volumetric flasks
- Beakers
- Personal Protective Equipment (PPE): gloves, safety glasses, lab coat

Procedure:

- Safety Precautions: Wear appropriate PPE. **Fosetyl**-Al powder can be an irritant.
- Calculate Required Amount: To prepare a stock solution, determine the desired concentration and volume. For example, to make 1 L of a 10 g/L stock solution of the product:
 - Weigh out 10 g of the **Fosetyl**-Al 80 WDG/WP formulation.
- Prepare the Suspension:
 - Add approximately 400-500 mL of deionized water to a beaker with a magnetic stir bar.
 - Place the beaker on a magnetic stirrer and start stirring at a moderate speed.
 - Slowly add the weighed **Fosetyl**-Al powder to the vortex to ensure it disperses well and to avoid clumping.[\[10\]](#)
 - Continue stirring for at least 15-20 minutes to ensure the granules or powder are fully dispersed.
- Final Volume Adjustment:

- Carefully transfer the suspension to a 1 L volumetric flask.
- Rinse the beaker with small volumes of deionized water and add the rinsate to the volumetric flask.
- Bring the final volume to 1 L with deionized water.
- Stopper the flask and invert it several times to ensure a homogenous suspension.
- Preparation of Working Solutions:
 - Prepare working solutions by diluting the stock solution. For example, to prepare 100 mL of a 3 g/L working solution from a 10 g/L stock:
 - Calculate the required volume of stock solution: $(3 \text{ g/L} / 10 \text{ g/L}) * 100 \text{ mL} = 30 \text{ mL}$.
 - In a 100 mL volumetric flask, add 30 mL of the continuously agitated stock solution.
 - Bring the volume to 100 mL with deionized water.
- Use and Storage: Use the prepared solutions on the same day for best results.^[1] If the solution must be stored temporarily, keep it in a sealed, labeled container and ensure it is thoroughly re-suspended before use.

Protocol 2: Soil Drench Application for Potted Plants in a Research Setting

This protocol outlines a standardized method for applying **Fosetyl-Al** as a soil drench to potted plants to evaluate its efficacy against soil-borne pathogens.

Materials:

- Potted plants (uniform in size and developmental stage)
- Pathogen inoculum (e.g., *Phytophthora* zoospore suspension or infested soil)
- Prepared **Fosetyl-Al** working solution (from Protocol 1)

- Control solution (water or mock formulation without active ingredient)
- Graduated cylinders or beakers for application
- Trays to catch any leachate (optional, for containment)
- Greenhouse or controlled environment chamber

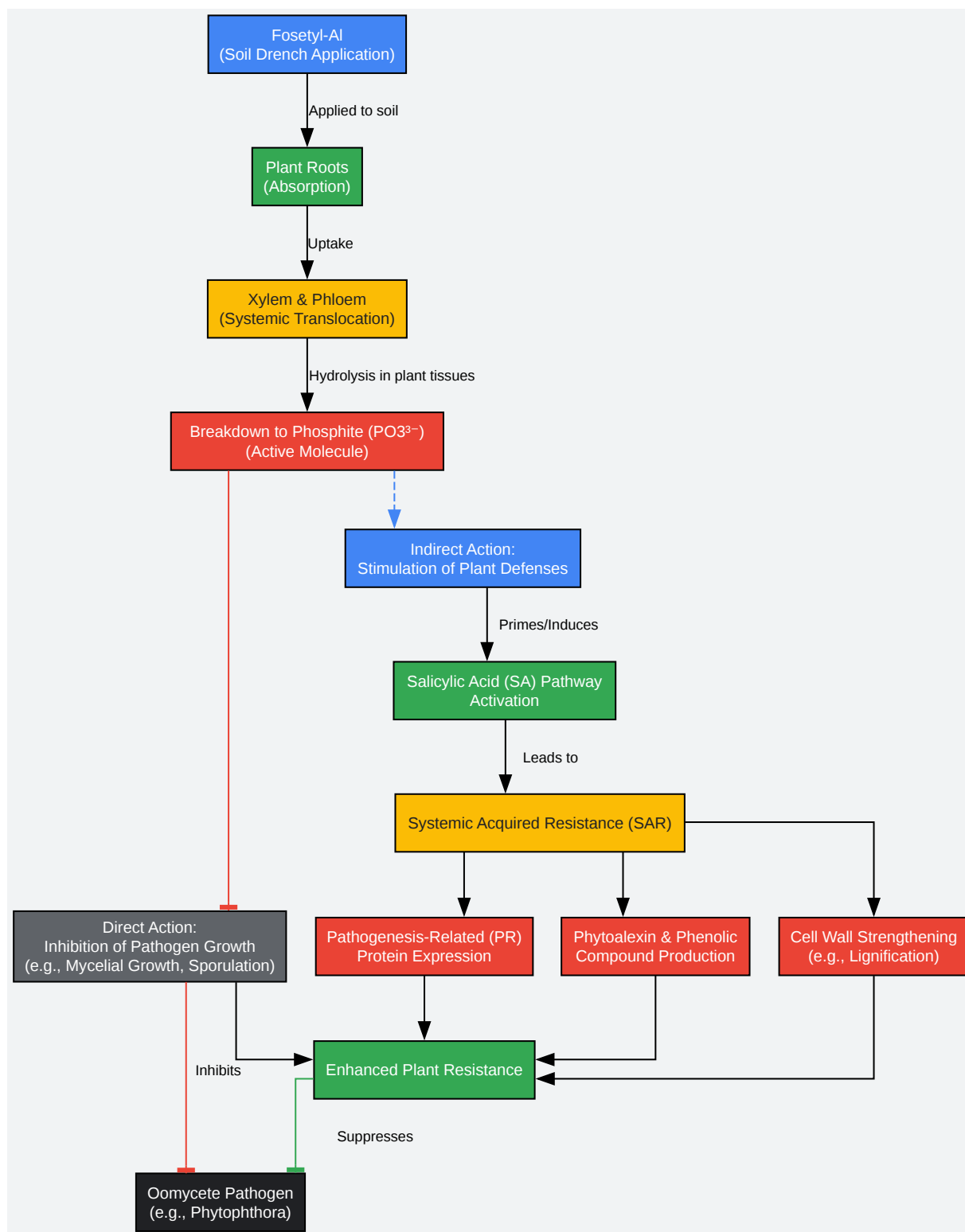
Procedure:

- Experimental Design:
 - Establish treatment groups, including a negative control (no pathogen, no treatment), a positive control (pathogen, mock treatment), and one or more **Fosetyl**-AI treatment concentrations.
 - Use a completely randomized design with a sufficient number of replicates per treatment (e.g., 5-10 plants).
- Inoculation (if applicable):
 - Inoculate the soil with the target pathogen. This can be done by mixing inoculum into the potting medium before planting or by drenching the soil with a spore suspension a set number of days before or after the fungicide treatment, depending on whether a preventative or curative effect is being tested.
- Fungicide Application:
 - Ensure the soil is moist but not waterlogged before application.
 - Calculate the volume of the drench solution to be applied per pot. This should be sufficient to wet the root zone without excessive leaching. A common practice is to apply a volume equivalent to 10-20% of the pot volume (e.g., 100-200 mL for a 1 L pot).
 - Slowly and evenly pour the specified volume of the **Fosetyl**-AI working solution onto the soil surface around the base of the plant.[8]
 - Apply the control solution to the control group plants in the same manner.

- Post-Application Care:
 - Maintain the plants in a controlled environment suitable for disease development.
 - Avoid watering for 24-48 hours after application to allow for absorption of the active ingredient.
 - Monitor plants regularly for any signs of phytotoxicity (e.g., leaf burn, stunting).
- Data Collection and Assessment:
 - At predetermined time points (e.g., 7, 14, 21, and 28 days post-inoculation), assess disease severity using a rating scale (e.g., 0 = healthy, 5 = dead).
 - Measure plant health parameters such as plant height, shoot fresh/dry weight, and root fresh/dry weight.
 - At the end of the experiment, root samples can be collected to assess root rot severity and to attempt re-isolation of the pathogen on a selective medium to confirm its presence or absence.^[9]
- Statistical Analysis:
 - Analyze the collected data using appropriate statistical methods (e.g., ANOVA, Tukey's HSD test) to determine the significance of the treatment effects.

Visualizations: Diagrams and Workflows

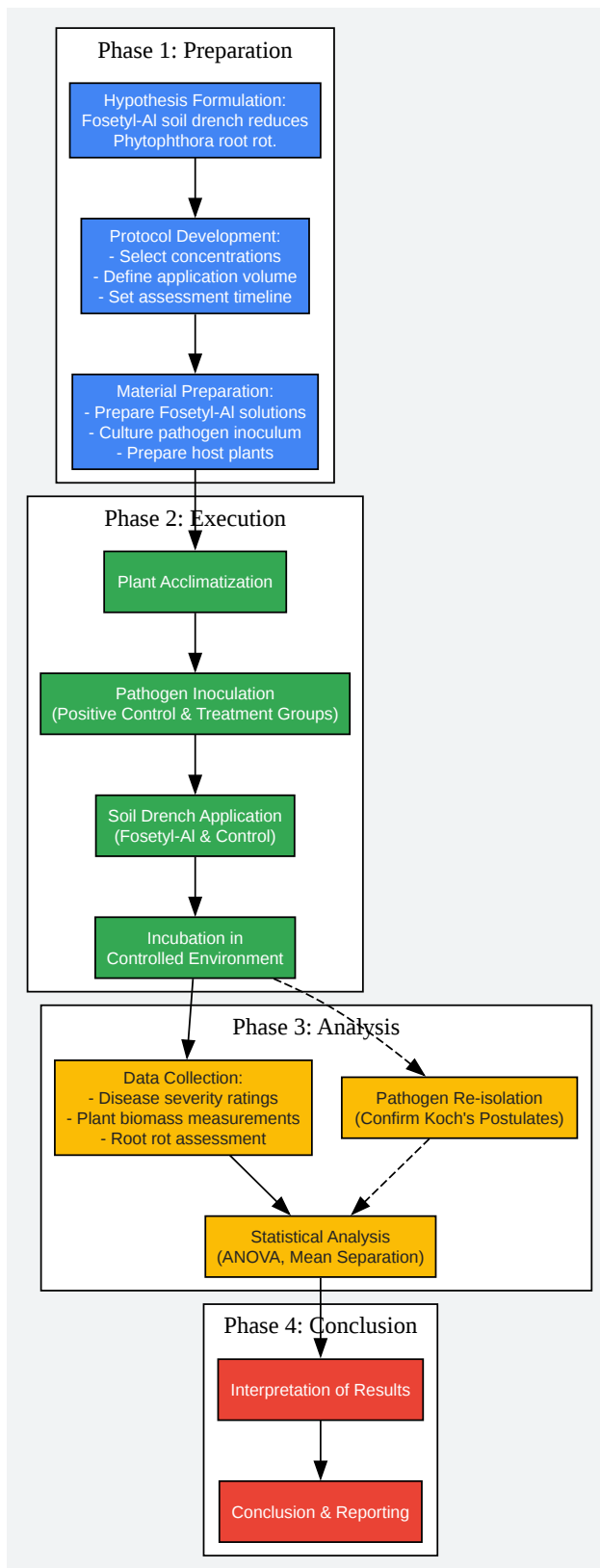
Fosetyl-AI: Systemic Action and Plant Defense Induction



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Caption: Systemic action and dual-mode defense induction by **Fosetyl-Al**.

Experimental Workflow: Evaluating Fosetyl-Al Efficacy



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Caption: Workflow for a soil drench efficacy experiment.

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